

Application Notes and Protocols: Preparing Stock Solutions of Methyl Retinoate

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Compound of Interest

Compound Name: Methyl retinoate

Cat. No.: B020215

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Introduction

Methyl retinoate, the methyl ester of retinoic acid, is a synthetic retinoid and a derivative of vitamin A. Like other retinoids, it is a crucial signaling molecule in various biological processes, including cell growth, differentiation, and apoptosis. Due to its biological activity, **Methyl retinoate** is a valuable compound in pharmacological research and drug development. However, retinoids are notoriously unstable, being sensitive to light, heat, and oxidation.^{[1][2][3]} Proper preparation and storage of stock solutions are therefore critical to ensure the compound's integrity and obtain reproducible experimental results.

These application notes provide a detailed protocol for the preparation, handling, and storage of **Methyl retinoate** stock solutions for research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl retinoate** is essential for accurate stock solution preparation.

Property	Value	Reference
Chemical Formula	C ₂₁ H ₃₀ O ₂	[1]
Molecular Weight	314.46 g/mol	[4][5][6]
CAS Number	339-16-2	[1]
Appearance	Yellow to light orange crystalline powder	[6]
Purity	≥98% (should be verified by supplier CoA)	[6]
Chemical Stability	Highly sensitive to light, air (oxidation), and heat, especially in solution.[1][2][3]	

Materials and Equipment

3.1. Chemical Reagents

- **Methyl retinoate** (solid powder, ≥98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Anhydrous Ethanol (200 proof, ≥99.5%)
- Inert gas (Argon or Nitrogen)

3.2. Equipment

- Analytical balance (readable to 0.01 mg)
- Class A volumetric flasks (various sizes)
- Calibrated micropipettes and sterile, low-retention tips
- Vortex mixer

- Chemical fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves
- Amber or opaque polypropylene microcentrifuge tubes or cryovials
- -20°C and -80°C freezers

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 10 mM **Methyl retinoate** stock solution in DMSO. All procedures should be performed under subdued light (e.g., in a darkened room or using a yellow light source) to prevent photodegradation.^[4]

4.1. Calculation

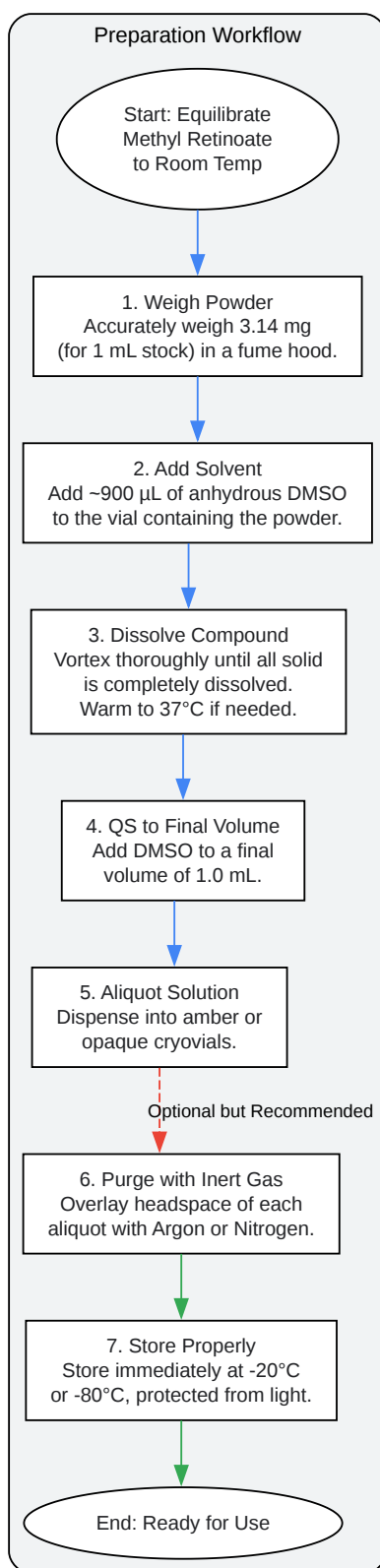
To prepare a 10 mM stock solution, the required mass of **Methyl retinoate** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

Example for 1 mL of 10 mM stock:

- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 314.46 \text{ g/mol} \times 1000 \text{ mg/g} = 3.14 \text{ mg}$

4.2. Workflow for Stock Solution Preparation The following diagram outlines the critical steps for preparing a stable **Methyl retinoate** stock solution.



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Caption: Workflow for preparing **Methyl Retinoate** stock solution.

4.3. Step-by-Step Procedure

- Preparation: Allow the container of solid **Methyl retinoate** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Using an analytical balance, carefully weigh the calculated amount of **Methyl retinoate** powder into a sterile glass vial. Perform this step in a chemical fume hood.
- Dissolution: Add approximately 90% of the final desired volume of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex until the powder is completely dissolved. If necessary, gently warm the solution to 37°C for a few minutes to aid dissolution.^[7]
- Final Volume Adjustment: Add the remaining solvent to reach the final desired volume (e.g., 1.0 mL for a 10 mM stock). Mix thoroughly.
- Aliquoting: Immediately dispense the stock solution into small-volume, single-use aliquots in amber or opaque, inert gas-purged cryovials. This minimizes freeze-thaw cycles and light exposure.^[8]
- Storage: Tightly cap the vials and store them immediately at -20°C for short-term storage or -80°C for long-term storage.

Solvent Selection and Stability

The choice of solvent is critical for both solubility and stability. **Methyl retinoate**, being lipophilic, is practically insoluble in water but soluble in several organic solvents.^{[4][9]}

Solvent	Recommended Concentration	Notes & Considerations
DMSO	10-50 mM	Excellent solvent for high-concentration stocks. ^{[7][9]} Ensure the final concentration in cell culture media is non-toxic (typically $\leq 0.5\%$). ^{[6][7]} May promote photoisomerization, so light protection is crucial.
Ethanol (Anhydrous)	≤ 9 mM	Good choice for applications where DMSO is not suitable. ^[6] Lower solubility compared to DMSO. Ensure ethanol is peroxide-free.

Storage and Handling Recommendations

Proper storage is paramount to maintaining the potency of **Methyl retinoate** solutions. Retinoids degrade in the presence of light, oxygen, and heat.^{[2][3][10]}

Condition	Solid Compound	Stock Solution
Temperature	4°C (short-term) or -20°C (long-term)	-20°C (up to 6 months) or -80°C (long-term, >6 months)
Atmosphere	Store under inert gas (Argon or Nitrogen) if possible. ^[4]	Overlay aliquots with inert gas before sealing. ^[11]
Light	Store in an amber or opaque container in the dark.	Use amber or opaque vials. ^[5] Work under subdued light. ^[4]
Freeze-Thaw Cycles	N/A	Avoid. Prepare single-use aliquots to prevent degradation from repeated temperature changes. ^{[7][8]}

Stability Note: The stability of retinoids in solution is significantly lower than in their solid state. [3] It is always recommended to prepare fresh solutions or use stocks that have been stored properly for a limited time. Stock solutions in DMSO stored at -20°C are generally considered stable for up to 6 months.[6]

Safety Precautions

- Handle **Methyl retinoate** powder in a chemical fume hood to avoid inhalation.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Retinoids are potential teratogens. Women who are pregnant or may become pregnant should not handle this compound.
- Consult the Safety Data Sheet (SDS) for the compound before use for complete hazard information.

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References

- 1. researchgate.net [researchgate.net]
- 2. wellinsulated.com [wellinsulated.com]
- 3. diva-portal.org [diva-portal.org]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Storing Retinol Serum: Tips to Maintain Its Effectiveness | Authentic K-Beauty | Fast Worldwide Shipping [koreancosmetics.cy]
- 6. store.reprocell.com [store.reprocell.com]
- 7. static.miltenyibiotec.com [static.miltenyibiotec.com]
- 8. cdn.stemcell.com [cdn.stemcell.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]

- 10. How to Store Retinol Cream for Maximum Potency and Effectiveness | Authorised Retailers | BuyCosmetics.CY [buycosmetics.cy]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
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